

T-26c Solvent Compatibility & Stock Preparation

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Compound Focus: T-26c

CAS No.: 869296-13-9

Cat. No.: S544360

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Solvent	Compatibility / Solubility	Recommended Storage & Stability
DMSO Soluble - 36 mg/mL (75.07 mM) [1] to 40 mg/mL (83.41 mM) [2] Lyophilized Powder: Stable for 36 months at -20°C [1]. DMSO Stock Solution: Stable for 1 month at -20°C. Aliquot to avoid repeated freeze-thaw cycles [1] [2]. Water Insoluble [1] [2] Not applicable for stock preparation. Ethanol Insoluble [1] [2] Not applicable for stock preparation.		

Frequently Asked Questions (FAQs)

Q1: What is the best practice for preparing a long-term DMSO stock solution of T-26c?

- **A:** Always use fresh, anhydrous DMSO, as it is hygroscopic and absorbed moisture can reduce solubility and compound stability [2]. Prepare the stock solution at a concentration of 36-40 mg/mL. Immediately after preparation, aliquot the solution into single-use vials to minimize freeze-thaw cycles, which can cause precipitation and loss of potency. Store the aliquots at -20°C, where they remain stable for approximately one month [1].

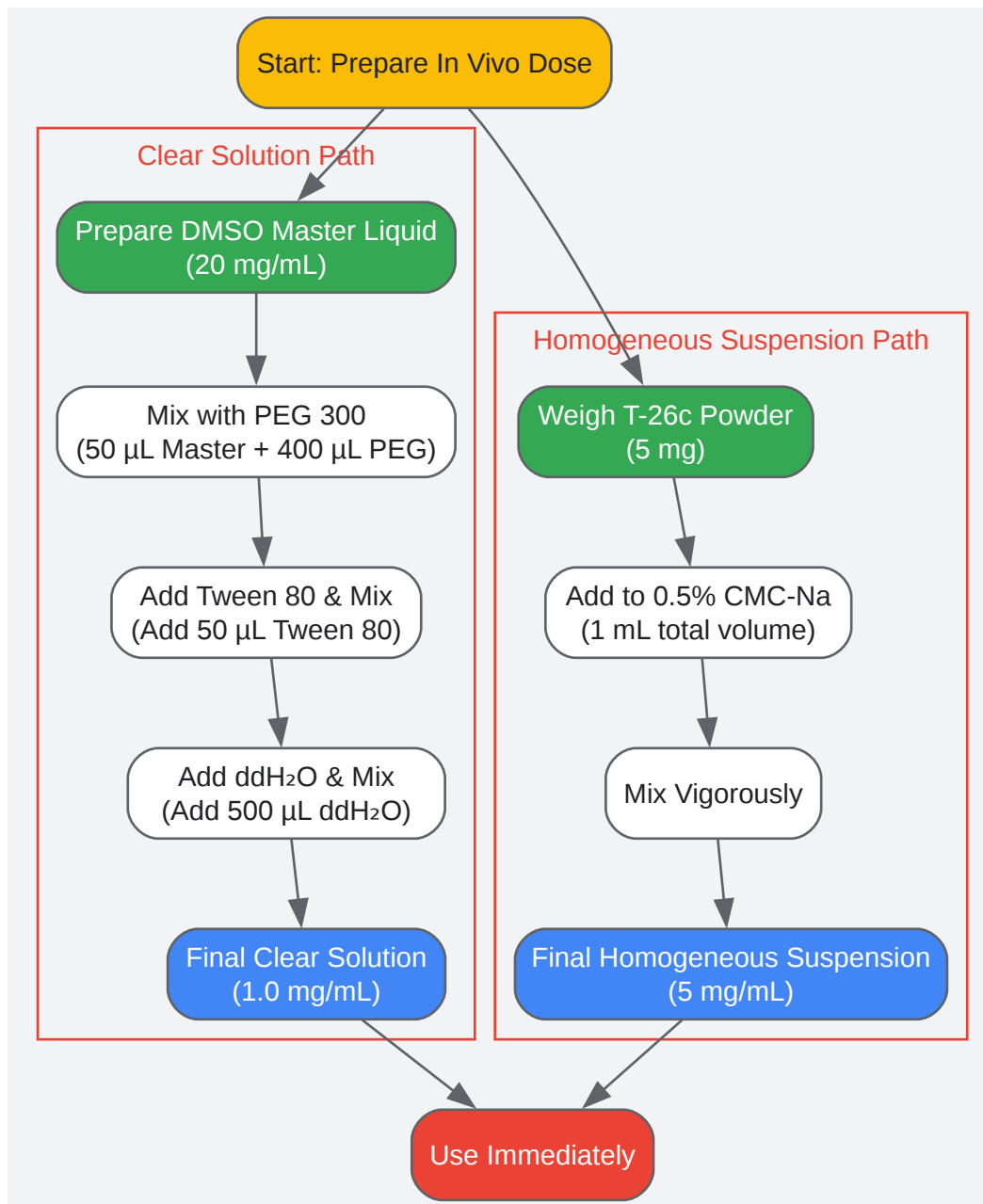
Q2: My T-26c solution in DMSO has precipitated. What should I do?

- **A:** Gently warm the vial to room temperature and sonicate it in a water bath for 10-15 minutes. Visually inspect the solution to see if the precipitate has dissolved. If precipitation persists, add a minimal volume of fresh DMSO, mix thoroughly, and re-check for solubility. Note that multiple freeze-thaw cycles are a common cause of precipitation, so re-aliquoting is often the most effective long-term solution.

Q3: How do I prepare a dosing solution for animal studies using T-26c?

- **A:** For *in vivo* studies, you cannot administer pure DMSO. You need to create a dosing solution from your DMSO stock. Below are two validated formulations [2]:
 - **Homogeneous Suspension (using 0.5% CMC-Na):** Add 5 mg of **T-26c** powder to 1 mL of 0.5% Carboxymethyl Cellulose Sodium Salt (CMC-Na) solution and mix vigorously to achieve a uniform suspension with a final concentration of 5 mg/mL.
 - **Clear Solution (for higher bioavailability):**
 - Prepare a DMSO master liquid (e.g., 20 mg/mL).
 - For a 1 mL working solution, mix 50 μ L of the master liquid with 400 μ L of PEG 300.
 - Add 50 μ L of Tween 80 and mix until clear.
 - Add 500 μ L of double-distilled water (ddH₂O) and mix again. This yields a 1.0 mg/mL clear solution. This mixed solution should be used immediately for optimal results.

The following diagram illustrates the workflow for preparing these *in vivo* formulations.



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Q4: What safety precautions should I take when handling T-26c?

- **A: T-26c** is classified as harmful if swallowed (H302) and very toxic to aquatic life with long-lasting effects (H410) [3]. Always:
 - Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

- Avoid creating dust or aerosols. Use the compound in a well-ventilated area, preferably a fume hood.
- Do not eat, drink, or smoke in the lab.
- Collect any spillage and dispose of the waste according to your institution's regulations for hazardous chemicals.

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References

1. T-26c | matrix metalloproteinase-13 (MMP-13) inhibitor [adocq.com]
2. T-26c | MMP inhibitor | Mechanism | Concentration [selleckchem.com]
3. T-26c|869296-13-9|MSDS [dcchemicals.com]

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